

An In-Depth Technical Guide to Benzoquinonium Dibromide (CAS 311-09-1)

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Compound of Interest

Compound Name: *Benzoquinonium dibromide*

Cat. No.: *B15617874*

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Abstract

Benzoquinonium dibromide (CAS 311-09-1) is a quaternary ammonium compound historically recognized for its potent neuromuscular blocking and ganglionic blocking activities. It functions primarily as a nicotinic acetylcholine receptor (nAChR) antagonist, exhibiting a complex interaction with these ion channels. This technical guide provides a comprehensive overview of the available scientific data on **benzoquinonium dibromide**, including its physicochemical properties, mechanism of action, and key experimental findings. The information is presented to support further research and development efforts in the fields of pharmacology and neuroscience.

Physicochemical Properties

Benzoquinonium dibromide is a red solid with the following properties:

Property	Value	Source(s)
CAS Number	311-09-1	[1][2]
Molecular Formula	C ₃₄ H ₅₀ Br ₂ N ₄ O ₂	[1][2]
Molecular Weight	706.6 g/mol	[1][2]
Appearance	Red solid	[1]
Solubility	Insoluble in water; Soluble in DMSO (<70.66 mg/mL)	[1]
Storage	Store at room temperature	[1]
IUPAC Name	N,N'-[(3,6-Dioxo-1,4-cyclohexadiene-1,4-diyl)bis(imino-3,1-propanediyl)]bis[N,N-diethylbenzenemethanaminium] dibromide	[2]
Canonical SMILES	CC--INVALID-LINK--(CCCNC1=CC(=O)C(=CC1=O)NCCC--INVALID-LINK--(CC)CC2=CC=CC=C2)CC3=C C=CC=C3.[Br-].[Br-]	[1]

Mechanism of Action

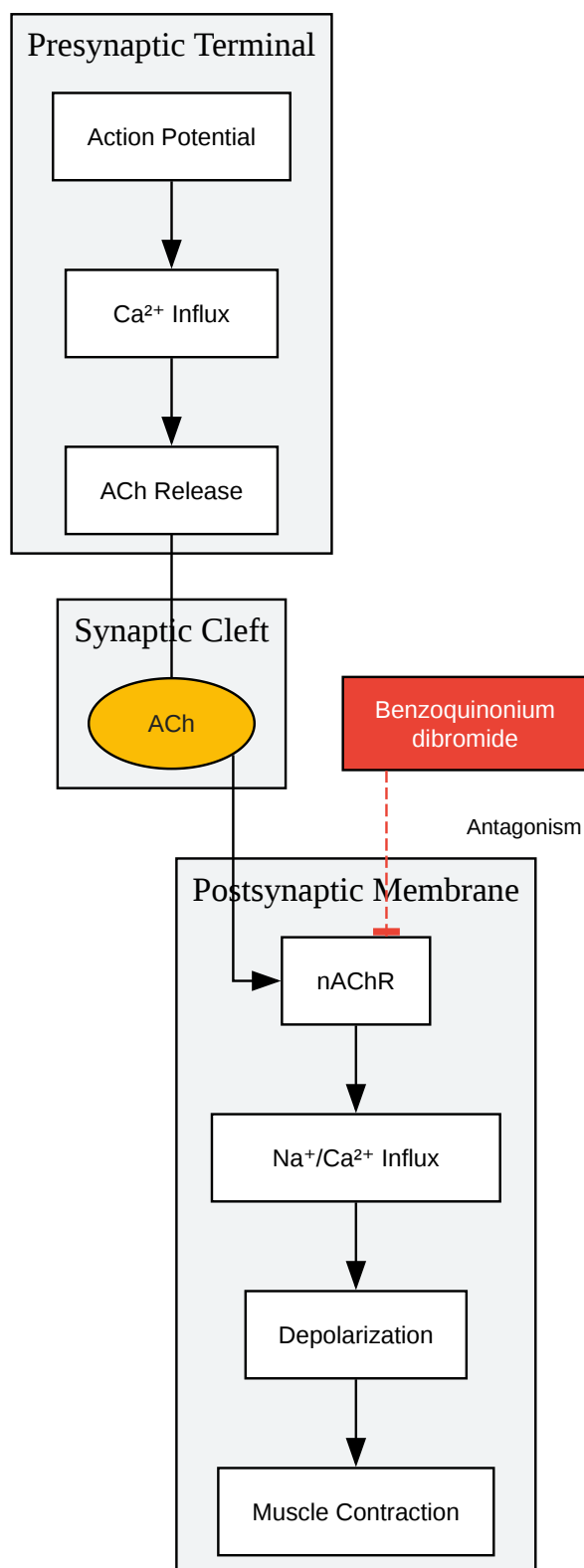
Benzoquinonium dibromide exerts its pharmacological effects primarily through the antagonism of nicotinic acetylcholine receptors (nAChRs).[3] These receptors are ligand-gated ion channels crucial for synaptic transmission at the neuromuscular junction and in autonomic ganglia.

The interaction of **benzoquinonium dibromide** with nAChRs is multifaceted. It not only acts as a competitive antagonist at the acetylcholine binding site but also functions as an open-channel blocker.[1] Furthermore, studies have shown that it can activate single-channel currents in neuronal nAChRs, suggesting a more complex modulatory role.[1]

Nicotinic Acetylcholine Receptor Signaling Pathway

The binding of acetylcholine (ACh) to nAChRs triggers the opening of the ion channel, leading to an influx of cations (primarily Na^+ and Ca^{2+}) and subsequent depolarization of the postsynaptic membrane. This depolarization initiates a cascade of downstream signaling events. In the context of neuromuscular transmission, this leads to muscle contraction.

Benzoquinonium dibromide, by blocking this initial step, prevents muscle depolarization and induces paralysis.



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Figure 1. Simplified signaling pathway at the neuromuscular junction and the antagonistic action of **Benzoquinonium dibromide**.

Quantitative Pharmacological Data

The following table summarizes the available quantitative data for **benzoquinonium dibromide**.

Parameter	Value	Species/System	Reference(s)
IC ₅₀ (nAChRs)	0.46 μ M	Not specified	[3]
Single-Channel Conductance States	43 $\pm$ 3.3 pS	Fetal rat hippocampal neurons	[1]
30 $\pm$ 4.2 pS	Fetal rat hippocampal neurons	[1]	

No specific in vivo pharmacokinetic parameters (C_{max}, T_{max}, half-life, clearance, volume of distribution) or LD₅₀ values for **benzoquinonium dibromide** were identified in the reviewed literature.

Experimental Protocols

Detailed experimental protocols for the characterization of **benzoquinonium dibromide** are not readily available in modern literature. However, based on the cited historical studies, the following general methodologies would have been employed.

In Vitro Electrophysiology (Patch-Clamp)

This technique is used to study the effects of a compound on ion channels in isolated cells, such as the fetal rat hippocampal neurons mentioned in the literature.[1]

Objective: To measure the effect of **benzoquinonium dibromide** on nAChR single-channel currents.

Methodology:

- Cell Culture: Fetal rat hippocampal neurons are cultured for 11 to 35 days.
- Patch Preparation: An "outside-out" patch of the neuronal membrane containing nAChRs is excised using a micropipette.
- Drug Application: **Benzoquinonium dibromide** (0.1-10 μ M) is applied to the patch.
- Data Acquisition: The current flowing through the single ion channels is recorded using a patch-clamp amplifier.
- Analysis: The amplitude and frequency of single-channel openings are analyzed to determine the effect of the compound.

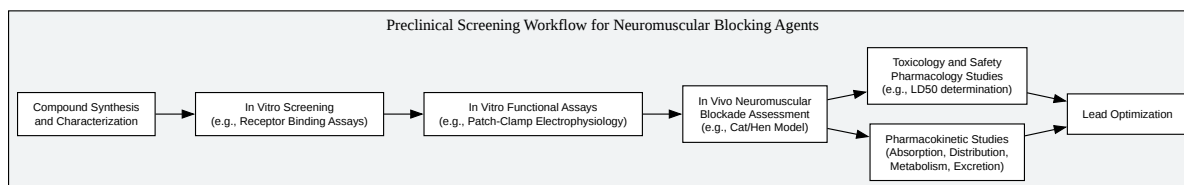
In Vivo Neuromuscular Blockade Assessment (Cat/Hen Model)

These experiments assess the paralytic effect of the compound in a whole-animal model.^[4]

Objective: To determine the neuromuscular blocking properties of **benzoquinonium dibromide**.

Methodology:

- Animal Preparation: A cat or hen is anesthetized. The sciatic nerve and the tibialis anterior muscle (in cats) or the gastrocnemius muscle (in hens) are surgically exposed.
- Stimulation: The motor nerve is stimulated with electrodes to elicit muscle contractions (twitches).
- Drug Administration: **Benzoquinonium dibromide** is administered intravenously.
- Measurement: The force of the muscle twitches is recorded using a force transducer.
- Analysis: The reduction in twitch height following drug administration is quantified to determine the degree of neuromuscular blockade.



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